

CRT0063465 Technical Support Center: Stability and Storage Best Practices

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Compound of Interest

Compound Name: CRT0063465

Cat. No.: B15577960

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **CRT0063465**. Adherence to these guidelines is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should solid **CRT0063465** be stored for short and long-term use?

For optimal stability, solid **CRT0063465** should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), the compound should be kept at -20°C.^[1]

Q2: What are the recommended storage conditions for **CRT0063465** stock solutions?

Once dissolved, it is recommended to prepare aliquots of the stock solution in tightly sealed vials to minimize freeze-thaw cycles. For storage, the following conditions should be observed:

- -80°C: Use within 6 months.^[2]

- -20°C: Use within 1 month.[2]

When storing solutions, it is crucial to protect them from light.[2]

Q3: The compound was shipped at ambient temperature. Is it still viable?

Yes. **CRT0063465** is considered stable enough for a few weeks during ordinary shipping and customs processing at ambient temperatures.[1] Short periods (less than a week) at temperatures warmer than the recommended storage values should not significantly impact the product's efficacy or shelf life.[3]

Q4: I left the solid compound/stock solution on the benchtop for a few hours. Is it still usable?

While short excursions from recommended storage temperatures during shipping are generally acceptable, repeated or prolonged exposure of either the solid compound or stock solutions to ambient temperatures, especially in the presence of light, should be avoided. For critical experiments, it is advisable to use a freshly prepared solution or a properly stored aliquot. If you suspect degradation, consider running a quality control check if feasible.

Q5: Are there any known degradation pathways for **CRT0063465**?

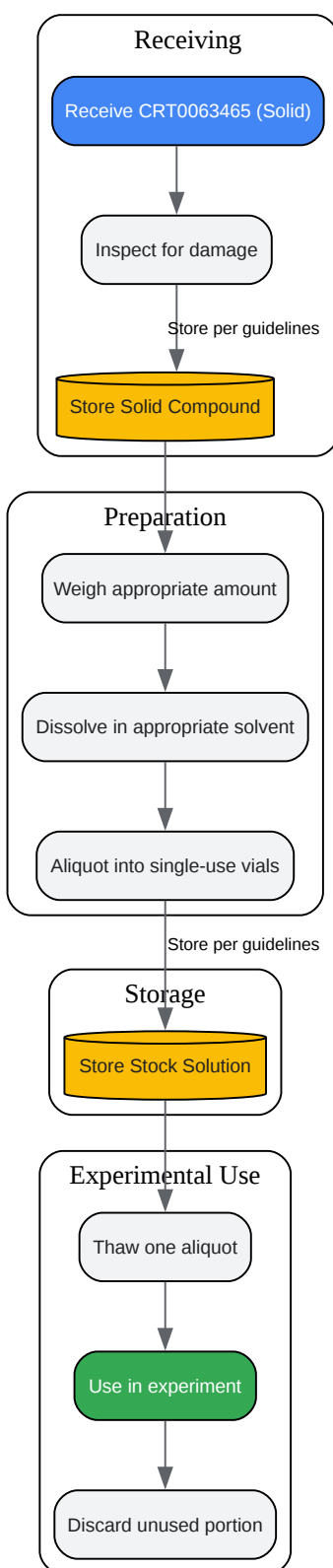
Currently, there is no publicly available information detailing specific degradation products or pathways for **CRT0063465** under various stress conditions such as acidic or basic hydrolysis, oxidation, or photolysis. As with many research compounds, comprehensive stability studies may not be fully characterized.[3] Researchers are advised to perform their own stability assessments for their specific experimental buffers and conditions if degradation is a concern.

Summary of Storage Conditions

Form	Storage Temperature	Duration	Special Instructions
Solid	0 - 4°C	Short-term (days to weeks)	Dry, dark environment[1]
-20°C	Long-term (months to years)	Dry, dark environment[1]	
Stock Solution	-20°C	Up to 1 month[2][3]	Protect from light[2]
-80°C	Up to 6 months[2]	Protect from light[2]	

Experimental Workflow: Handling and Storage of CRT0063465

The following diagram outlines the recommended workflow for receiving, preparing, and storing **CRT0063465** to ensure its stability and integrity for experimental use.



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Workflow for handling and storing **CRT0063465**.

Troubleshooting

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Review storage procedures. Use a fresh aliquot that has been stored correctly. For long-term studies, consider sourcing a new batch of the compound.
Multiple freeze-thaw cycles of a stock solution.	Always aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing.	
Precipitate observed in thawed solution	Poor solubility or solution instability.	Gently warm and vortex the solution. If the precipitate persists, sonication may be attempted. Consider preparing fresh solutions more frequently.
Exceeded storage time.	Discard the expired stock solution and prepare a new one from solid compound.	

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References

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